

Application Notes and Protocols for UNC2383

Treatment of HeLa Luc 705 Cells

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Compound of Interest

Compound Name: UNC2383

Cat. No.: B12365017

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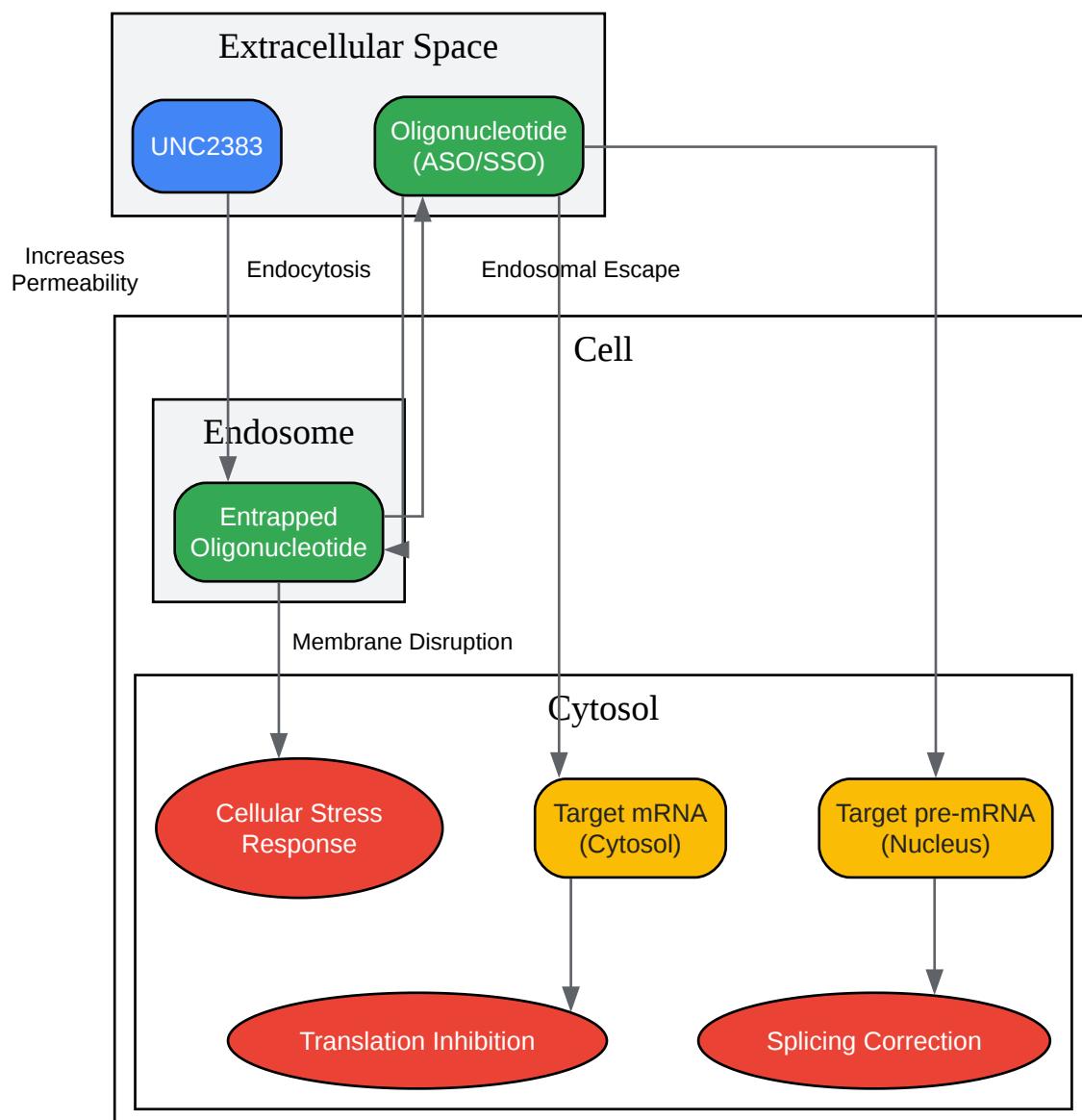
Introduction

UNC2383 is a small molecule that has been identified as an oligonucleotide enhancing compound (OEC).^{[1][2]} Its primary mechanism of action is to increase the permeability of endomembranes, which facilitates the release of oligonucleotides from endosomal compartments into the cytosol and nucleus.^[1] This enhancement of intracellular delivery makes **UNC2383** a valuable tool for research involving antisense oligonucleotides (ASOs) and splice-switching oligonucleotides (SSOs).^{[1][2]} The HeLa Luc 705 cell line is a reporter system specifically designed to quantify the effectiveness of SSOs. These cells contain a luciferase gene interrupted by a mutated intron, which leads to aberrant splicing and a non-functional luciferase protein.^{[3][4]} When a corrective SSO is successfully delivered to the nucleus, it rectifies the splicing defect, leading to the expression of functional luciferase, which can be measured as a luminescent signal.^{[3][4]}

These application notes provide detailed protocols for treating HeLa Luc 705 cells with **UNC2383** to assess its efficacy in enhancing oligonucleotide delivery, as well as methods to evaluate its cytotoxic effects and impact on fundamental cellular processes like apoptosis and cell cycle progression.

Mechanism of Action: Endomembrane Permeabilization

UNC2383 enhances the pharmacological effects of oligonucleotides by increasing the permeability of endomembrane compartments.^[1] This allows for the partial release of oligonucleotides that would otherwise be trapped and rendered ineffective within these vesicles, granting them access to their targets in the cytosol or nucleus.^[1] This process of endosomal escape is a critical barrier to the efficacy of many oligonucleotide-based therapeutics. Disruption of endomembrane integrity can trigger cellular stress responses.



Luciferase Induction Assay Workflow

1. Seed HeLa Luc 705 cells in 24-well plates
2. Incubate for 16h with 100 nM SSO623
3. Rinse cells
4. Treat with various concentrations of UNC2383 for 2 hours
5. Rinse cells and incubate in fresh medium for 4 hours
6. Lyse cells and measure luciferase activity and protein concentration

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